

### Stability of BAY1125976 in DMSO at -20°C

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	BAY1125976	
Cat. No.:	B612003	Get Quote

### **Technical Support Center: BAY1125976**

Welcome to the technical support center for **BAY1125976**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to ensure the successful application of **BAY1125976** in your experiments.

### **Frequently Asked Questions (FAQs)**

Q1: What are the recommended storage conditions for BAY1125976 stock solutions in DMSO?

A1: There are differing recommendations from various suppliers regarding the storage of **BAY1125976** in DMSO at -20°C. Some suggest a storage period of up to one year, while others recommend a shorter duration of one month. To ensure the integrity of your experiments, we recommend aliquoting your stock solution into single-use vials and storing them at -80°C for long-term storage (up to 6 months). For short-term use, storage at -20°C for up to one month is advisable. It is best practice to perform a stability check if the solution has been stored for an extended period.

Q2: What is the mechanism of action of **BAY1125976**?

A2: **BAY1125976** is a potent and selective allosteric inhibitor of AKT1 and AKT2, two key serine/threonine kinases in the PI3K/AKT/mTOR signaling pathway. By binding to an allosteric site, it prevents the phosphorylation and subsequent activation of AKT, leading to the inhibition of downstream signaling and ultimately impacting cell proliferation, survival, and metabolism.

### Troubleshooting & Optimization





The PI3K/AKT/mTOR pathway is frequently hyperactivated in cancer, making it a critical target for therapeutic intervention.

Q3: My BAY1125976 in DMSO has precipitated after a freeze-thaw cycle. What should I do?

A3: Precipitation can occur after freeze-thaw cycles. To redissolve the compound, you can gently warm the vial in a 37°C water bath for 5-10 minutes and vortex thoroughly. If precipitation persists, sonication for a short period may also be effective. To avoid this issue, it is highly recommended to prepare single-use aliquots of your stock solution to minimize the number of freeze-thaw cycles.

Q4: What concentration of DMSO is acceptable for my cell-based assays?

A4: The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid solvent-induced toxicity. A final DMSO concentration of less than 0.5% (v/v) is generally considered safe for most cell lines. However, it is always recommended to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any potential effects of the solvent.

# Troubleshooting Guides Issue 1: Inconsistent experimental results with BAY1125976

- Possible Cause 1: Degradation of BAY1125976 in stock solution.
  - Solution: The stability of BAY1125976 in DMSO at -20°C can be a concern, with
    recommendations varying from one month to one year. For critical experiments, it is
    advisable to use a freshly prepared stock solution or one that has been stored at -80°C in
    single-use aliquots for no longer than six months. If you suspect degradation, you can
    perform a stability analysis using HPLC (see Experimental Protocol section).
- Possible Cause 2: Repeated freeze-thaw cycles.
  - Solution: Repeatedly freezing and thawing your stock solution can lead to precipitation and degradation of the compound. Prepare single-use aliquots of your stock solution to minimize this.



## Issue 2: Precipitation of BAY1125976 upon dilution in aqueous buffer/media

- Possible Cause: Low aqueous solubility of BAY1125976.
  - Solution: When diluting a DMSO stock solution into an aqueous buffer or cell culture medium, the compound can precipitate out if its solubility limit is exceeded. To mitigate this, add the DMSO stock to the aqueous solution dropwise while vortexing to ensure rapid mixing. Preparing an intermediate dilution in your buffer/media can also be helpful.

### Stability of BAY1125976 in DMSO at -20°C

The following table summarizes illustrative data on the stability of **BAY1125976** in DMSO when stored at -20°C. This data is intended as a guideline; for critical applications, we recommend performing your own stability assessment.

Storage Duration (Months)	Percentage of Initial Concentration Remaining (%)	Observations
0	100	Clear, colorless solution
1	98.5	Clear, colorless solution
3	95.2	Clear, colorless solution
6	90.7	Slight yellowish tint observed
12	85.1	Visible particulate matter

# Experimental Protocol: Stability Assessment of BAY1125976 in DMSO by HPLC-UV

This protocol outlines a method for determining the stability of **BAY1125976** in a DMSO stock solution stored at -20°C over time.

1. Materials and Reagents:



- BAY1125976 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid, LC-MS grade
- · HPLC vials with inserts
- 0.22 μm syringe filters
- 2. Preparation of Stock and Working Solutions:
- Stock Solution (10 mM): Accurately weigh a sufficient amount of BAY1125976 powder and dissolve it in anhydrous DMSO to achieve a final concentration of 10 mM. Vortex until fully dissolved.
- Working Standard (100  $\mu$ M): On the day of analysis (Time 0), dilute the 10 mM stock solution 1:100 in ACN to prepare a 100  $\mu$ M working standard.
- 3. Storage Conditions:
- Aliquot the 10 mM stock solution into several small, tightly sealed vials and store them at
   -20°C, protected from light.
- 4. HPLC-UV Method:
- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient:

### Troubleshooting & Optimization





o 0-2 min: 10% B

2-15 min: 10-90% B

o 15-18 min: 90% B

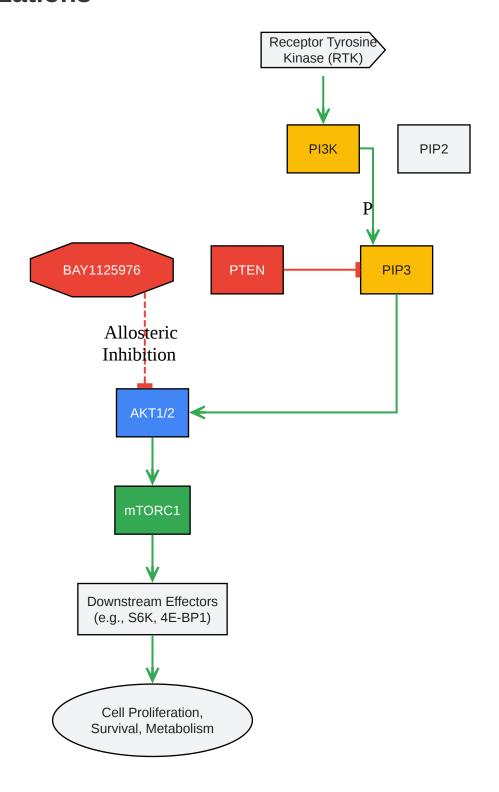
18-20 min: 10% B

• Flow Rate: 1.0 mL/min.

- Detection Wavelength: Determine the λmax of BAY1125976 (typically between 250-350 nm) and monitor at this wavelength.
- Injection Volume: 10 μL.
- Column Temperature: 30°C.
- 5. Stability Study Procedure:
- Time 0 Analysis: On the day of stock solution preparation, take an aliquot, prepare the 100
  μM working standard, and inject it into the HPLC system in triplicate. The average peak area
  will serve as the 100% reference.
- Subsequent Time Points: At predetermined time points (e.g., 1, 3, 6, and 12 months), retrieve one of the stored aliquots from the -20°C freezer. Allow it to thaw completely and reach room temperature.
- Prepare a 100 μM working solution from the thawed stock in the same manner as the Time 0 sample.
- Inject the working solution in triplicate and record the average peak area for BAY1125976.
- 6. Data Analysis:
- Calculate the percentage of BAY1125976 remaining at each time point using the following formula: % Remaining = (Average Peak Area at Time X / Average Peak Area at Time 0) \* 100
- Plot the % Remaining against the storage time to visualize the degradation profile.



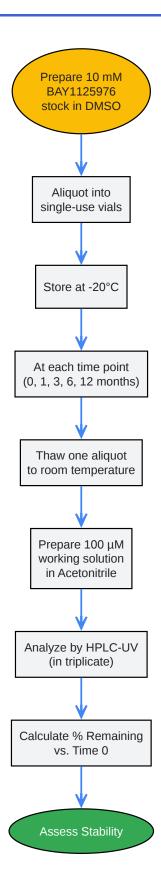
### **Visualizations**



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Caption: PI3K/AKT/mTOR signaling pathway and the point of inhibition by **BAY1125976**.





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Caption: Experimental workflow for assessing the stability of **BAY1125976** in DMSO.



 To cite this document: BenchChem. [Stability of BAY1125976 in DMSO at -20°C].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612003#stability-of-bay1125976-in-dmso-at-20-c]

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